

Architecting Heterocycles: An In-Depth Technical Guide to CAS 73576-33-7

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Compound of Interest

Compound Name: 2-Methyl-5-(methylthio)pyrimidin-4-ol

CAS No.: 66699-20-5

Cat. No.: B15072233

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Target Audience: Researchers, Medicinal Chemists, and Process Scientists Subject: 4-Chloro-6-isopropylpyrimidin-2-amine (CAS 73576-33-7)

Executive Summary

In the landscape of modern drug discovery and agrochemical development, functionalized pyrimidines serve as privileged scaffolds. CAS 73576-33-7, formally known as 4-chloro-6-isopropylpyrimidin-2-amine, is a highly versatile, bifunctional building block. As a Senior Application Scientist, I approach this molecule not just as a chemical commodity, but as a precisely engineered precursor. Its structural architecture—featuring a reactive electrophilic center (C4-Cl), a lipophilic modifier (C6-isopropyl), and a hydrogen-bond donor (C2-amino)—makes it indispensable for synthesizing complex active pharmaceutical ingredients (APIs), including kinase inhibitors and 5-HT receptor modulators.

This whitepaper provides a comprehensive, causality-driven breakdown of its physicochemical properties, de novo synthesis, and core reactivity profiles.

Chemical Identity & Physicochemical Profiling

Understanding the physical and chemical parameters of CAS 73576-33-7 is the first step in predicting its behavior in both synthetic workflows and biological systems. The isopropyl group significantly enhances the molecule's lipophilicity (clogP), which translates to improved membrane permeability in downstream API derivatives. Meanwhile, the electron-withdrawing nature of the pyrimidine nitrogen atoms drastically lowers the lowest unoccupied molecular orbital (LUMO) of the ring, activating the C4-chlorine for nucleophilic attack.

Table 1: Quantitative Physicochemical Data

Property	Value	Mechanistic Implication
CAS Number	73576-33-7	Unique identifier for regulatory/procurement tracking 1 .
Molecular Formula	C ₇ H ₁₀ ClN ₃	Dictates mass balance and stoichiometric calculations.
Molecular Weight	171.63 g/mol	Low molecular weight ensures high atom economy in coupling reactions 2 .
Melting Point	97 - 102 °C	Indicates a stable crystalline lattice; useful for purity validation via DSC 3 .
Appearance	Off-white to pale yellow solid	Visual indicator of oxidation or residual synthetic impurities.
Solubility	Soluble in MeOH, EtOH, DCM. Slightly soluble in H ₂ O.	Dictates solvent selection for extraction (DCM/EtOAc) and recrystallization 4 .

De Novo Synthesis Workflow

The synthesis of CAS 73576-33-7 is a classic example of heterocycle construction followed by functional group activation. A robust, self-validating two-step protocol is outlined below.

Step-by-Step Methodology

Step 1: Pyrimidine Core Condensation

- Objective: Construct the 2-amino-6-isopropylpyrimidin-4-ol intermediate.
- Procedure: React ethyl 4-methyl-3-oxopentanoate (a β -ketoester) with guanidine hydrochloride in the presence of a base (e.g., sodium ethoxide) in absolute ethanol. Reflux for 4-6 hours.
- Causality & Logic: The base liberates free guanidine, which acts as a bis-nucleophile. It attacks the ester carbonyl and the ketone carbonyl sequentially, driving a thermodynamically favorable cyclization. The release of water and ethanol forces the equilibrium toward the stable pyrimidinol core [1](#).

Step 2: Electrophilic Chlorination

- Objective: Convert the tautomeric C4-hydroxyl group into a reactive C4-chloro leaving group.
- Procedure: Suspend the intermediate from Step 1 in neat phosphorus oxychloride (POCl_3). Heat to reflux (90-110 °C) for 2-6 hours. Monitor via LC-MS.
- Causality & Logic: Pyrimidinols exist primarily in their stable lactam tautomeric form. POCl_3 acts as both solvent and reagent, converting the lactam oxygen into a good leaving group (dichlorophosphate intermediate), which is subsequently displaced by chloride ions.
- Self-Validating Quench: The reaction must be poured over crushed ice slowly. Why? The hydrolysis of unreacted POCl_3 is violently exothermic and releases toxic HCl gas. The mixture is then neutralized to pH 7-8 using NaHCO_3 before extraction with ethyl acetate. This ensures the 2-amino group is not protonated, keeping the product in the organic phase [1](#).



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Fig 1: Two-step de novo synthesis workflow for CAS 73576-33-7.

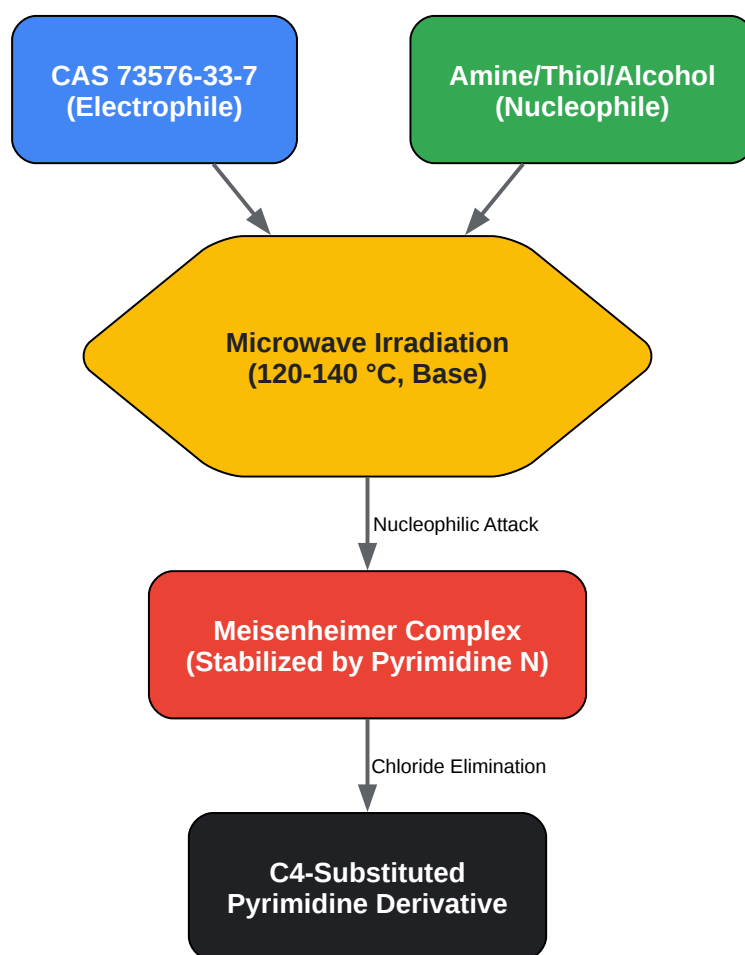
Core Reactivity: Nucleophilic Aromatic Substitution (S_NAr)

The primary industrial and research utility of CAS 73576-33-7 lies in its S_NAr reactivity at the C4 position. The electron-deficient nature of the pyrimidine ring makes the chlorine atom an exceptional leaving group when attacked by nucleophiles such as amines, anilines, or thiols [3](#).

Microwave-Assisted S_NAr Protocol

Traditional thermal heating for S_NAr can lead to prolonged reaction times and degradation. Utilizing microwave irradiation provides rapid kinetic energy to overcome the activation barrier of the Meisenheimer complex.

- **Reagent Loading:** In a microwave-safe vial, combine CAS 73576-33-7 (1.0 eq) and the target amine nucleophile (1.2 eq).
- **Solvent & Base:** Add anhydrous propanol (solvent) and N,N-diisopropylethylamine (DIPEA) or triethylamine (2.0 eq) to act as an acid scavenger. Logic: The base neutralizes the HCl generated during substitution, preventing the protonation of the incoming nucleophile.
- **Irradiation:** Seal and heat in a microwave reactor at 120-140 °C for 15-30 minutes.
- **Workup:** Disperse the crude mixture in saturated aqueous NaHCO_3 and extract with dichloromethane. Dry the organic layer over anhydrous Na_2SO_4 and concentrate in vacuo.



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Fig 2: S_NAr mechanistic pathway at the C4 position of CAS 73576-33-7.

Safety and Handling

As a halogenated pyrimidine derivative, CAS 73576-33-7 carries specific occupational hazards. It is classified as a skin and eye irritant (H315, H319) and may cause respiratory irritation (H335) [5](#).

- Storage: Must be stored in a cool, dry place in tightly sealed containers, strictly away from strong oxidizing agents to prevent degradation of the primary amine [4](#).
- PPE: Nitrile gloves, safety goggles, and a properly ventilated fume hood are mandatory during S_NAr setups to avoid inhalation of fine crystalline dust.

References

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